Application Notes and Protocols for Kalkitoxin in Neurobiology Research

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Compound of Interest		
Compound Name:	Kalkitoxin	
Cat. No.:	B1246023	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Kalkitoxin is a potent neurotoxic lipopeptide originally isolated from the marine cyanobacterium Moorea producens (formerly Lyngbya majuscula).[1][2] Structurally, it is a thiazoline-containing lipid that has garnered significant interest in neurobiology due to its specific mechanism of action.[1] It serves as a valuable pharmacological tool for investigating the physiology and pathophysiology of excitable cells, particularly neurons. **Kalkitoxin**'s primary target is the voltage-sensitive sodium channel (VSSC), a fundamental component of neuronal signaling.[1][3]
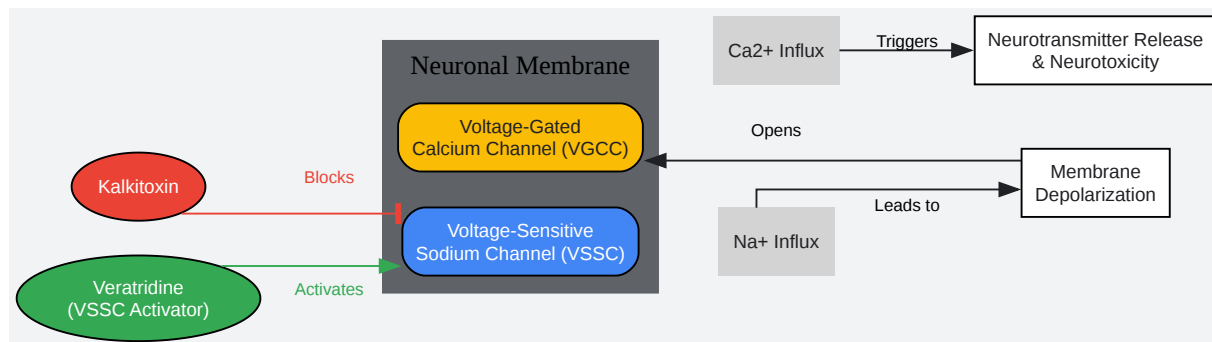
Mechanism of Action

Kalkitoxin functions as a potent blocker of tetrodotoxin-sensitive voltage-sensitive sodium channels (TTX-S VSSC).[1] Its mechanism involves a direct interaction with the channel protein. Studies have shown that **Kalkitoxin** non-competitively inhibits the binding of other toxins, such as batrachotoxin, to neurotoxin site 2 on the VSSC alpha-subunit.[1]
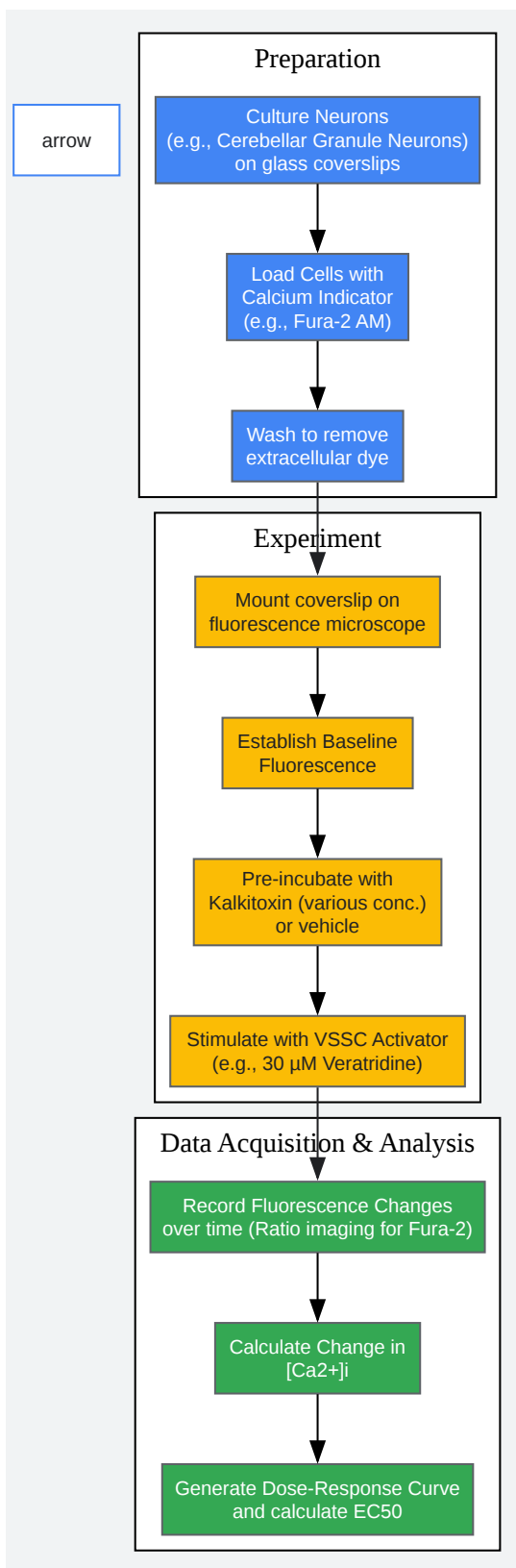
By blocking the VSSC, **Kalkitoxin** prevents the influx of sodium ions (Na+) that is essential for the depolarization phase of an action potential. This blockade has several downstream consequences:
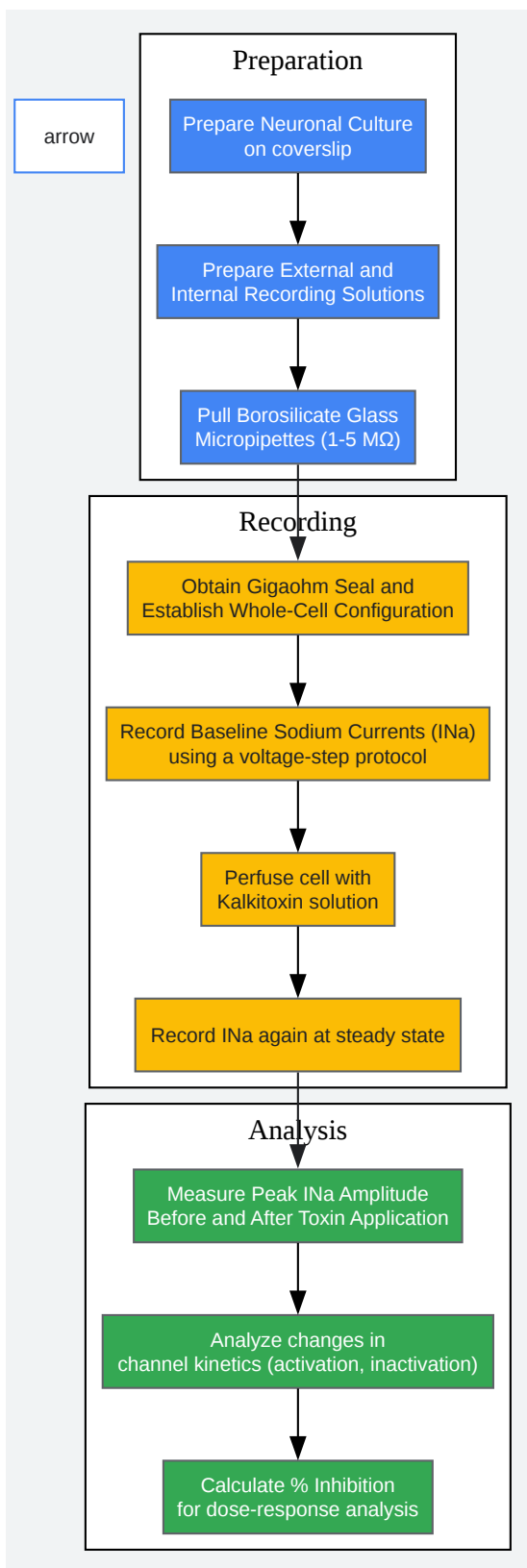
- It inhibits the persistent activation of VSSCs caused by channel activators like veratridine.[1]

- It prevents the subsequent membrane depolarization that would typically lead to the opening of voltage-gated calcium channels (VGCCs).

- Consequently, it blocks the elevation of intracellular calcium concentration ($[Ca2+]i$) that is triggered by VSSC-mediated depolarization.[1]

This targeted action makes **Kalkitoxin** a precise tool for dissecting the role of TTX-S VSSCs in neuronal processes and for studying the cascade of events leading from membrane depolarization to calcium signaling and neurotoxicity.

Preparation

Culture Neurons
(e.g., Cerebellar Granule Neurons)
on glass coverslips

↓

Load Cells with
Calcium Indicator
(e.g., Fura-2 AM)

↓

Wash to remove
extracellular dye

Experiment

Mount coverslip on
fluorescence microscope

↓

Establish Baseline
Fluorescence

↓

Pre-incubate with
Kalkitoxin (various conc.)
or vehicle

↓

Stimulate with VSSC Activator
(e.g., 30 µM Veratridine)

Data Acquisition & Analysis

Record Fluorescence Changes
over time (Ratio imaging for Fura-2)

↓

Calculate Change in
[Ca2+]i

↓

Generate Dose-Response Curve
and calculate EC50

arrow

Preparation

arrow

Prepare Neuronal Culture on coverslip

↓

Prepare External and Internal Recording Solutions

↓

Pull Borosilicate Glass Micropipettes (1-5 MΩ)

Recording

Obtain Gigaohm Seal and Establish Whole-Cell Configuration

↓

Record Baseline Sodium Currents (INa) using a voltage-step protocol

↓

Perfuse cell with Kalkitoxin solution

↓

Record INa again at steady state

Analysis

Measure Peak INa Amplitude Before and After Toxin Application

↓

Analyze changes in channel kinetics (activation, inactivation)

↓

Calculate % Inhibition for dose-response analysis

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References

- 1. The neurotoxic lipopeptide kalkitoxin interacts with voltage-sensitive sodium channels in cerebellar granule neurons - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Kalkitoxin attenuates calcification of vascular smooth muscle cells via RUNX-2 signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Shellfish Toxins Targeting Voltage-Gated Sodium Channels - PMC [pmc.ncbi.nlm.nih.gov]

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